

Application Notes and Protocols: DI-N-DECYL SULPHONE in Industrial Cleaning Formulations

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Compound of Interest

Compound Name: DI-N-DECYL SULPHONE

Cat. No.: B1645674

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These application notes provide a comprehensive overview of **DI-N-DECYL SULPHONE**, a nonionic surfactant, and its utility in industrial cleaning formulations. Due to the limited availability of public performance data for this specific compound, the quantitative data presented herein is illustrative and based on the expected properties of a dialkyl sulfone surfactant. The experimental protocols are based on established industry standards for evaluating surfactant performance.

Introduction

DI-N-DECYL SULPHONE is a sulfone-based surfactant characterized by two n-decyl chains attached to a sulfonyl group.^[1] Its molecular structure imparts amphiphilic properties, with the long alkyl chains providing hydrophobicity and the sulfonyl group acting as a polar, hydrophilic head. This structure suggests its potential as an effective surfactant for emulsifying and removing oils, greases, and other non-polar soils from various surfaces.^[1]

Chemical Structure:

Physical and Chemical Properties

A summary of the known and predicted physical and chemical properties of **DI-N-DECYL SULPHONE** is provided in Table 1.

Property	Value	Reference
CAS Number	111530-37-1	[1] [2] [3] [4] [5]
Molecular Formula	C20H42O2S	[1] [2] [3]
Molecular Weight	346.61 g/mol	[1] [2] [3]
Appearance	Not Available (likely a waxy solid or viscous liquid at room temperature)	[1]
Boiling Point	445.9 °C at 760 mmHg	[1] [2]
Density	0.912 g/cm ³	[1] [2]
Solubility in Water	Not Available (expected to be low)	[1]
Solubility in Organic Solvents	Expected to be soluble in non-polar and semi-polar organic solvents	[6]
Flash Point	230.3 °C	[1]
LogP (Predicted)	8.6	[2]

Performance in Industrial Cleaning Formulations

DI-N-DECYL SULPHONE is anticipated to function as a primary or co-surfactant in various industrial cleaning applications, including degreasing, metal cleaning, and hard surface cleaning. Its nonionic nature makes it compatible with a wide range of other surfactant types (anionic, cationic, and amphoteric) and formulation components.

Illustrative Performance Data

The following tables present hypothetical performance data for **DI-N-DECYL SULPHONE** to illustrate its expected surfactant properties.

Table 2: Illustrative Surface Tension of **DI-N-DECYL SULPHONE** Aqueous Solutions at 25°C

Concentration (ppm)	Surface Tension (mN/m)
1	65.0
10	55.2
50	42.8
100	35.1
200 (CMC)	32.0
500	31.9
1000	31.8

Table 3: Illustrative Critical Micelle Concentration (CMC) in Different Media

Medium	Temperature (°C)	CMC (ppm)
Deionized Water	25	200
0.1 M NaCl	25	150
Deionized Water	50	220

Table 4: Illustrative Degreasing Efficiency on Stainless Steel Coupons

Formulation	Soil Type	Cleaning Time (min)	Soil Removal (%)
5% DI-N-DECYL SULPHONE in water	Mineral Oil	10	92
5% DI-N-DECYL SULPHONE + 2% Sodium Metasilicate	Mineral Oil	10	98
5% DI-N-DECYL SULPHONE in water	Lard	15	85
5% DI-N-DECYL SULPHONE + 2% Sodium Carbonate	Lard	15	95

Experimental Protocols

The following are detailed protocols for evaluating the performance of **DI-N-DECYL SULPHONE** in industrial cleaning formulations.

Determination of Surface Tension and Critical Micelle Concentration (CMC)

This protocol is based on ASTM D1331-14: Standard Test Methods for Surface and Interfacial Tension of Solutions of Surface-Active Agents.

Objective: To measure the surface tension of aqueous solutions of **DI-N-DECYL SULPHONE** at various concentrations and to determine its Critical Micelle Concentration (CMC).

Apparatus:

- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Precision balance
- Volumetric flasks and pipettes

- Beakers
- Magnetic stirrer and stir bars

Procedure:

- Prepare a stock solution of **DI-N-DECYL SULPHONE** (e.g., 1000 ppm) in deionized water. Gentle heating and stirring may be required to aid dissolution.
- Prepare a series of dilutions from the stock solution to cover a range of concentrations (e.g., 1, 10, 50, 100, 200, 500, 1000 ppm).
- Calibrate the tensiometer according to the manufacturer's instructions, typically using deionized water.
- Measure the surface tension of each dilution, ensuring the temperature is controlled and recorded (e.g., 25°C).
- Plot the surface tension (mN/m) as a function of the logarithm of the surfactant concentration.
- The CMC is the concentration at which the surface tension plateaus. It can be determined from the intersection of the two linear portions of the plot.

Evaluation of Degreasing Performance

This protocol is a modification of ASTM D4265: Standard Guide for Evaluating Stain Removal Performance in Home Laundering, adapted for industrial degreasing.

Objective: To quantify the efficiency of **DI-N-DECYL SULPHONE** formulations in removing a standardized oily soil from a hard surface.

Materials:

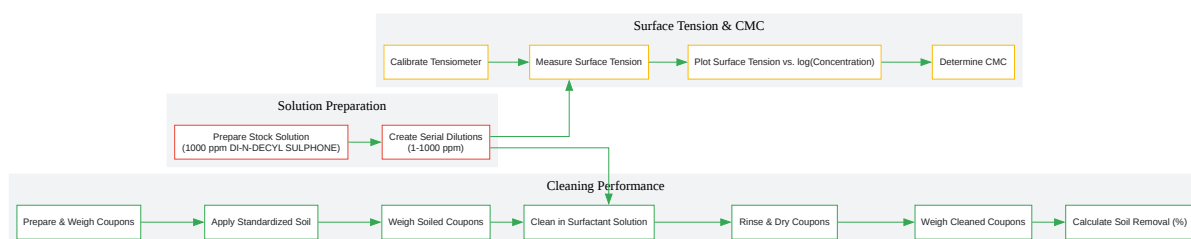
- Stainless steel coupons (e.g., 3x3 inches)
- Standardized soil (e.g., mineral oil, lard, or a custom blend)

- Laboratory shaker or agitated bath
- Solvent for soil application (e.g., hexane)
- Analytical balance
- Oven

Procedure:

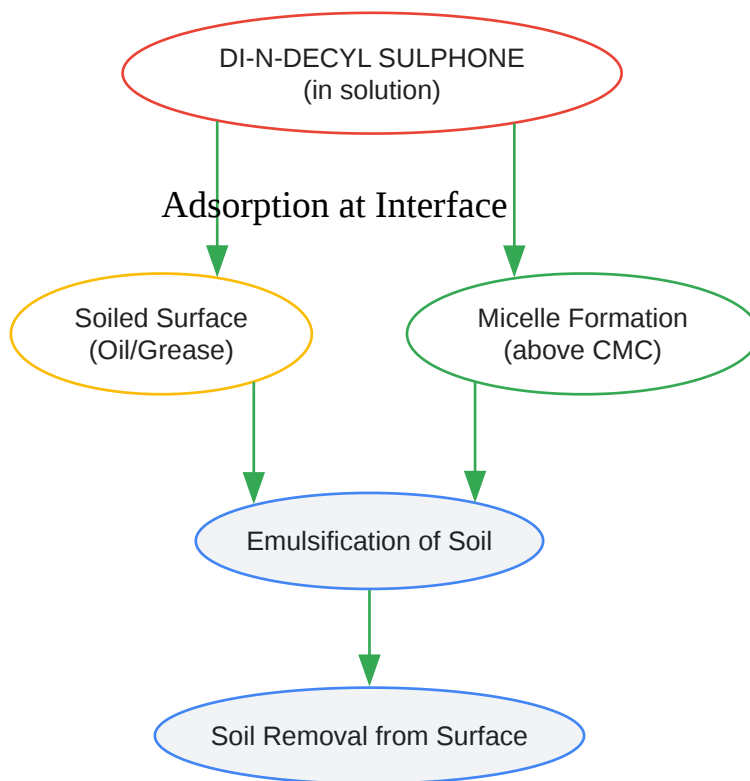
- Clean and weigh the stainless steel coupons (W_{initial}).
- Apply a consistent amount of the standardized soil (dissolved in a volatile solvent) to each coupon and allow the solvent to evaporate.
- Weigh the soiled coupons (W_{soiled}). The weight of the soil is ($W_{\text{soiled}} - W_{\text{initial}}$).
- Prepare the cleaning solution containing **DI-N-DECYL SULPHONE** at the desired concentration.
- Immerse the soiled coupons in the cleaning solution and agitate for a specified time and temperature (e.g., 10 minutes at 50°C).
- Remove the coupons, rinse with deionized water, and dry in an oven until a constant weight is achieved (W_{cleaned}).
- Calculate the percentage of soil removal using the following formula: Soil Removal (%) = $[(W_{\text{soiled}} - W_{\text{cleaned}}) / (W_{\text{soiled}} - W_{\text{initial}})] * 100$

Diagrams



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Caption: Experimental workflow for evaluating **DI-N-DECYL SULPHONE**.



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Caption: Conceptual cleaning mechanism of **DI-N-DECYL SULPHONE**.

Safety and Environmental Considerations

Safety:

- **DI-N-DECYL SULPHONE** may cause skin and eye irritation upon direct contact.^[1]
- It is recommended to wear appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling this chemical.
- Avoid inhalation of any dust or aerosols.^[1]

Environmental Fate:

- There is limited publicly available data on the biodegradability and environmental fate of **DI-N-DECYL SULPHONE**.
- Based on its chemical structure (long alkyl chains), it is predicted to have low water solubility and a high octanol-water partition coefficient (LogP), suggesting it may adsorb to sludge and soil.
- Further studies are required to determine its biodegradability and potential for bioaccumulation.

Conclusion

DI-N-DECYL SULPHONE shows promise as a versatile nonionic surfactant for industrial cleaning applications. Its predicted properties suggest effectiveness in reducing surface tension and emulsifying oily soils. The provided protocols offer a framework for researchers to systematically evaluate its performance and formulate effective cleaning products. Further research into its environmental profile is recommended for sustainable formulation development.

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